

Comparative Spectroscopic Profiling: (3-Ethyl-1-adamantyl)acetic Acid

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Compound of Interest

Compound Name: (3-Ethyl-1-adamantyl)acetic acid

CAS No.: 101821-81-2

Cat. No.: B2724721

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Executive Summary & Structural Logic

Target Molecule: **(3-Ethyl-1-adamantyl)acetic acid** CAS: 101821-81-2 Molecular Formula:

Role: Lipophilic anchor for improving blood-brain barrier (BBB) penetration or metabolic stability.

Unlike the highly symmetric 1-Adamantaneacetic acid, the introduction of an ethyl group at the C3 position breaks the

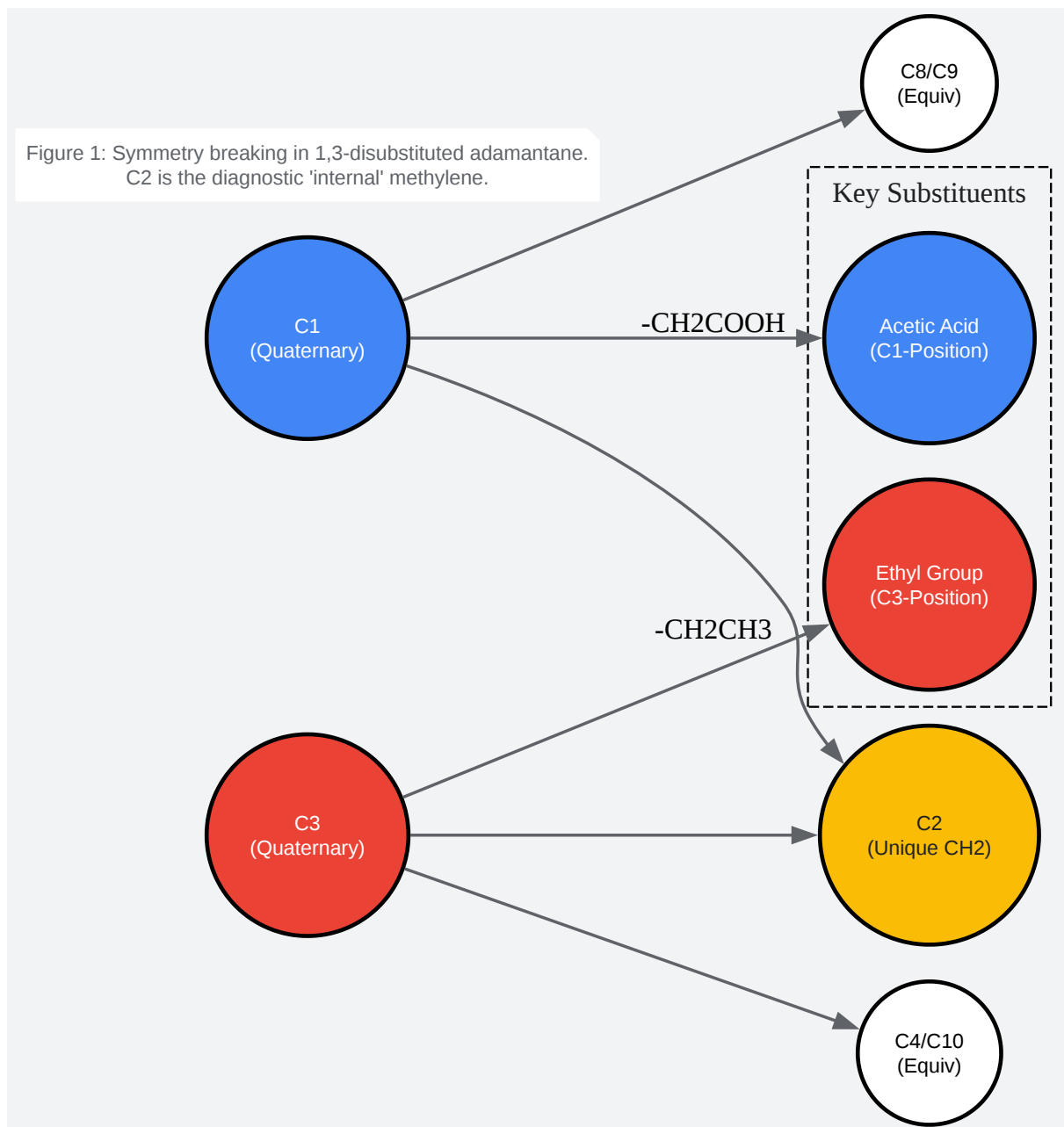
(tetrahedral) symmetry of the adamantane cage to

(plane symmetry). This symmetry breaking is the primary diagnostic tool in NMR analysis, resolving the "proton pile" often seen in adamantane derivatives into distinct, assignable multiplets.

Structural Symmetry & Numbering

The following diagram illustrates the numbering scheme used in this analysis. Note that C2 becomes a unique "bridge" carbon between the two substituents, while C5 and C7 remain

equivalent bridgeheads.



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Experimental Protocol

To ensure reproducibility and minimize solvent-solute interactions that blur multiplet resolution, the following protocol is recommended.

- Instrument: 400 MHz or higher (600 MHz recommended for resolving cage multiplets).

- Solvent:

(Chloroform-d) is preferred over DMSO-

.

- Reasoning: DMSO is viscous and can broaden the fine splitting of the adamantane cage protons.

provides sharper lines for the ethyl triplet/quartet.

- Concentration: 10-15 mg in 0.6 mL solvent.

- Temperature: 298 K (25°C).

- Reference: TMS (0.00 ppm) or residual

(7.26 ppm for

, 77.16 ppm for

).

Comparative H-NMR Analysis

The analysis validates the target by comparing it against its two structural "parents": 1-Ethyladamantane (Substituent A control) and 1-Adamantaneacetic acid (Substituent B control).

The "Fingerprint" Regions

The spectrum is defined by three distinct regions.

Region A: The Ethyl Group (0.7 – 1.2 ppm)

This is the confirmation of the C3-substitution.

- 0.78 ppm (Triplet, 3H,):
): The terminal methyl of the ethyl group. It is significantly shielded by the electron-rich adamantane cage.
- 1.08 ppm (Quartet, 2H,):
): The methylene of the ethyl group.

Region B: The Cage Protons (1.3 – 2.0 ppm)

In unsubstituted adamantane, these appear as two signals. In the 3-ethyl derivative, they split significantly.

- 1.35 – 1.45 ppm: The "distal" methylene protons (C6).
- 1.50 – 1.70 ppm: The "side" methylenes (C4, C8, C9, C10).
- 1.95 – 2.05 ppm: The bridgehead methines (H5, H7). Note: This integrates to 2H, unlike the 3H seen in monosubstituted derivatives.

Region C: The Alpha-Methylene (2.0 – 2.2 ppm)

This confirms the acetic acid moiety.

- 2.15 ppm (Singlet, 2H): The isolated methylene connecting the cage to the carboxylic acid ().
 - Diagnostic: If this signal is a doublet, the alpha-carbon is chiral (incorrect structure). It must be a singlet.

Comparative Data Table

Proton Assignment	1-Adamantaneacetic Acid (Reference)	1-Ethyladamantane (Reference)	(3-Ethyl-1-adamantyl)acetic Acid (Target)
Ethyl	N/A	0.78 (t)	0.76 - 0.79 (t)
Ethyl	N/A	1.08 (q)	1.06 - 1.10 (q)
Cage Bulk	1.60 - 1.75 (m)	1.44 - 1.70 (m)	1.35 - 1.75 (m)
Bridgehead CH	1.98 (br s, 3H)	1.94 (br s, 3H)	2.00 (br s, 2H)
Alpha	2.16 (s)	N/A	2.14 - 2.18 (s)
COOH	10.5 - 12.0 (br)	N/A	10.5 - 12.0 (br)

C-NMR Analysis (100 MHz)

Carbon NMR provides the definitive proof of the quaternary centers (C1 and C3).

Key Diagnostic Signals

- Carbonyl (): ~178-180 ppm.
- Quaternary C1 (Acid side): ~33-35 ppm. This carbon is typically shifted downfield slightly due to the -effect of the carbonyl group.
- Quaternary C3 (Ethyl side): ~37-39 ppm. The ethyl group exerts a different shift than the acetic acid chain.
- Ethyl Signals:
 - : ~7.0 - 7.5 ppm (Highly shielded).
 - : ~29-30 ppm.

- Alpha-Methylene (

): ~48-49 ppm. This is often the sharpest, most distinct methylene peak outside the cage region.

Analytical Workflow & Logic

Use the following logic flow to validate the synthesis product.

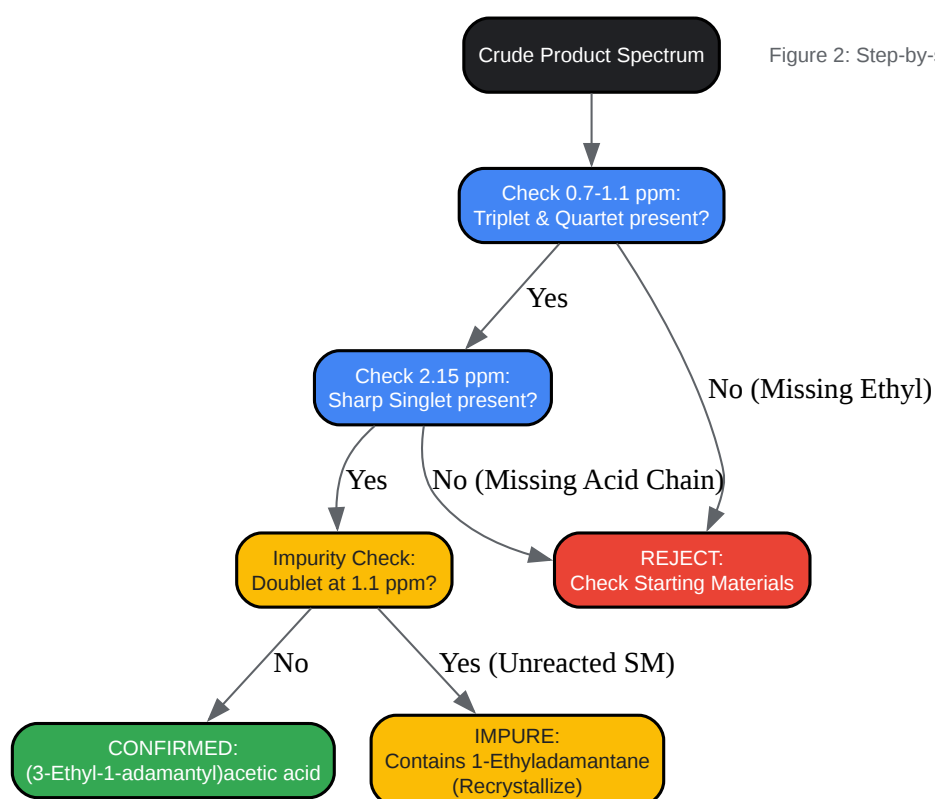


Figure 2: Step-by-step spectral validation logic.

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Common Impurities

- 1-Ethyladamantane: Look for the absence of the singlet at 2.15 ppm and the presence of a bridgehead signal integrating to 3H (instead of 2H).

- 1,3-Dimethyladamantane: If the starting material was impure, you may see a methyl singlet at ~0.8 ppm (no coupling) instead of a triplet.

References

- National Institute of Standards and Technology (NIST). 1-Adamantaneacetic acid Mass and IR Spectra. NIST Chemistry WebBook, SRD 69. [\[Link\]](#)
- PubChem. 1-Ethyladamantane Compound Summary (CID 522637). National Library of Medicine. [\[Link\]](#)
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